

# avoiding false positives in HDAOS assays for hydrogen peroxide

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## Compound of Interest

Compound Name: HDAOS

Cat. No.: B1663328

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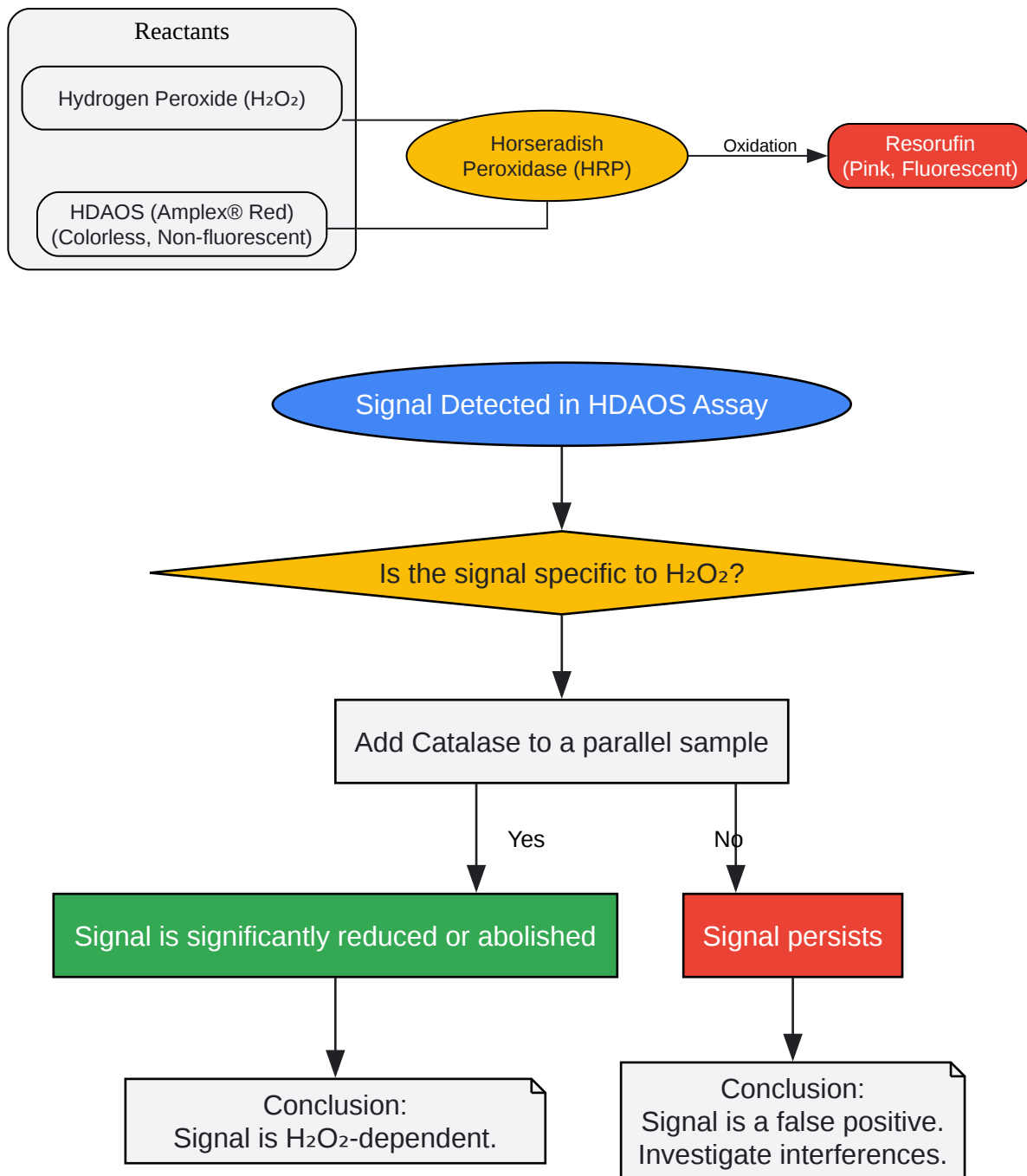
## Technical Support Center: HDAOS Assays for Hydrogen Peroxide

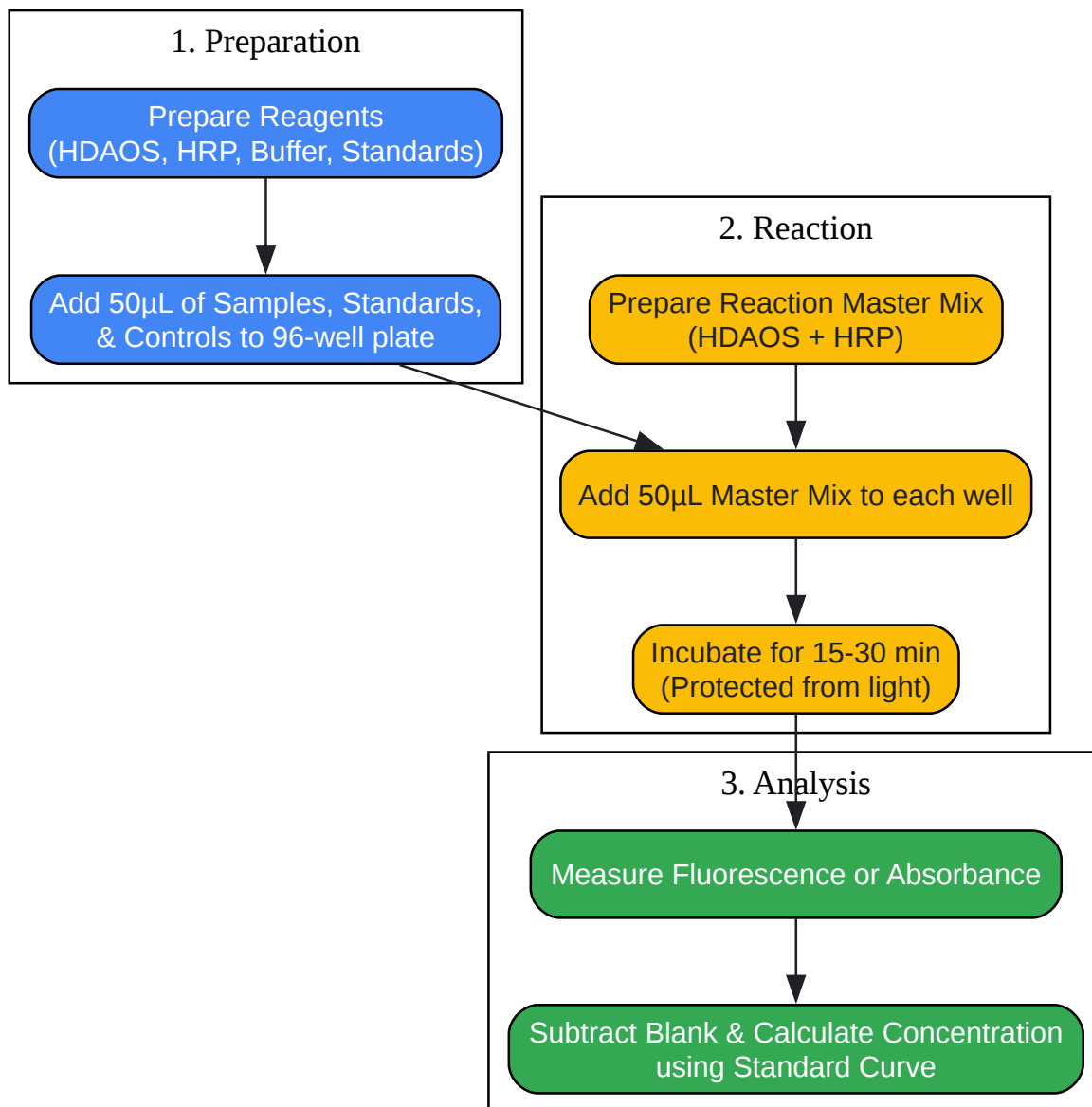
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals avoid false positives and other common issues when using 10-acetyl-3,7-dihydroxyphenoxazine (**HDAOS**), also known as Amplex® Red, for the detection of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>).

## Frequently Asked Questions (FAQs)

Q1: What is the principle of the **HDAOS** assay for hydrogen peroxide detection?

The **HDAOS** assay is a highly sensitive method for detecting hydrogen peroxide. In the presence of horseradish peroxidase (HRP), the **HDAOS** reagent reacts with H<sub>2</sub>O<sub>2</sub> in a 1:1 stoichiometric ratio.<sup>[1]</sup> This enzymatic reaction produces resorufin, a stable and highly fluorescent pink/red-colored product.<sup>[1][2]</sup> The amount of resorufin generated is directly proportional to the concentration of H<sub>2</sub>O<sub>2</sub> in the sample, which can be quantified by measuring either the fluorescence (excitation ~530-560 nm, emission ~590 nm) or absorbance (~560 nm).<sup>[2]</sup>





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## References

- 1. Amplex Red Assay for Measuring Hydrogen Peroxide Production from *Caenorhabditis elegans* [bio-protocol.org]
- 2. tools.thermofisher.com [tools.thermofisher.com]
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